

(S)-(Tetrahydrofuran-3-yl)methanol: A Technical Guide to Safe Handling and Use

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Compound of Interest

Compound Name: (S)-(Tetrahydrofuran-3-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **(S)-(Tetrahydrofuran-3-yl)methanol**. The information presented is intended to support laboratory and manufacturing activities by providing clear, actionable guidance to minimize risks and ensure a safe working environment. This document compiles data from safety data sheets and toxicological reviews to offer a detailed resource for professionals in the field of drug development and chemical research.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes key data for **(S)-(Tetrahydrofuran-3-yl)methanol**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₅ H ₁₀ O ₂ |
| Molecular Weight | 102.13 g/mol [1] |
| CAS Number | 124391-75-9 [1] |
| Appearance | Colorless to Light yellow clear liquid |
| Boiling Point | 198.6 ± 0.0 °C at 760 mmHg [1] |
| Flash Point | 98 °C |
| Density | 1.061 g/cm ³ |

Toxicological Data and Hazard Identification

(S)-(Tetrahydrofuran-3-yl)methanol is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The following table outlines the key toxicological hazards.

| Hazard | Description | GHS Classification |
|--------------------------------|---|--------------------|
| Acute Oral Toxicity | Harmful if swallowed.[2][3] | Acute Tox. 4[3] |
| Skin Irritation | Causes skin irritation.[3] Prolonged or repeated contact may cause defatting, leading to dryness, redness, and potential blistering. | Skin Irrit. 2[3] |
| Eye Irritation | Causes serious eye irritation. [2][3] Direct contact can lead to itching, burning, redness, and tearing. | Eye Irrit. 2A[3] |
| Respiratory Irritation | May cause respiratory irritation.[2][3] | STOT SE 3[3] |
| Carcinogenicity | Suspected of causing cancer. [2][4] | Carc. 2[4] |
| Central Nervous System Effects | Vapors may cause drowsiness and dizziness.[2] Inhalation of high concentrations can lead to CNS depression and narcosis. | - |

Studies have shown that the related compound, tetrahydrofuran (THF), is not mutagenic.[5] Chronic studies on THF have indicated benign tumors in the kidneys of male rats and the livers of female mice, though the relevance of these findings to human health is considered low.[5]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial for minimizing exposure and preventing incidents.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **(S)-(Tetrahydrofuran-3-yl)methanol**:

- Eye Protection: Chemical safety goggles and a face shield.[\[2\]](#)
- Hand Protection: Wear protective gloves.[\[2\]](#)
- Skin and Body Protection: Flame retardant antistatic protective clothing is recommended.[\[2\]](#)
A lab coat should be worn at all times.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area with local exhaust ventilation, such as a chemical fume hood, to minimize inhalation of vapors.[\[2\]](#)
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[6\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[4\]](#)

Storage

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated place. Keep containers tightly closed.[\[2\]](#)
Recommended storage temperature is 2-8°C.[\[1\]](#)
- Incompatible Materials: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#) Avoid contact with oxidizing agents.
- Peroxide Formation: This compound may form explosive peroxides upon exposure to air and light, especially during prolonged storage.[\[2\]](#) Containers should be dated upon opening and tested for peroxides before distillation or concentration.[\[7\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

Spills and Leaks

- **Evacuate:** Immediately evacuate personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Cover drains to prevent entry into the sewer system.^[2] Absorb the spill with an inert, non-combustible material such as sand, diatomite, or universal binders.^[3]
- **Collect:** Collect the absorbed material and place it in a suitable, labeled container for disposal.^[2]
- **Clean:** Clean the affected area thoroughly.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes.^[4] Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^[2]

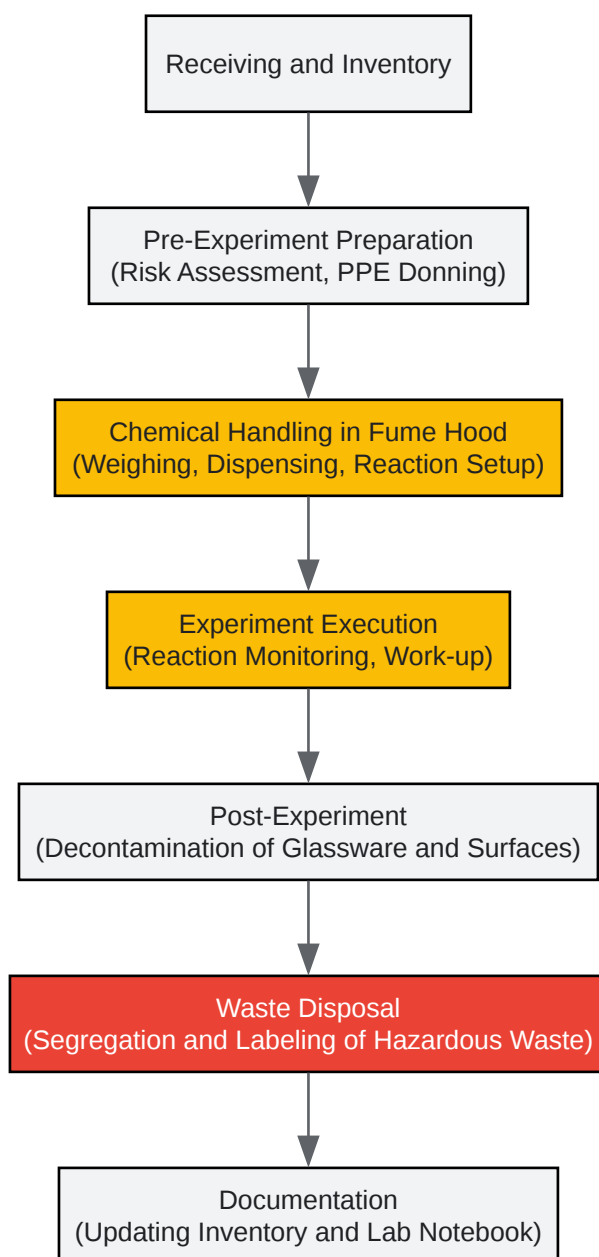
Fire Fighting Measures

- **Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide.^[6] Water may be ineffective.^[4]
- **Specific Hazards:** This substance is flammable.^[3] Vapors are heavier than air and may travel to a source of ignition and flash back.^{[4][7]} Containers may explode when heated.^[7]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

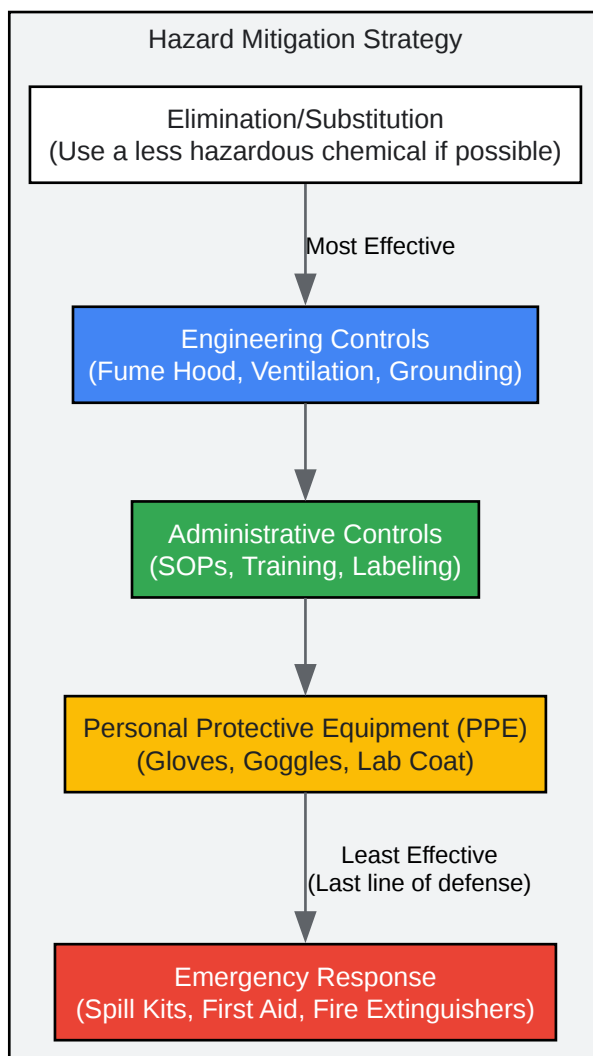
Experimental Workflow and Safety Logic

The following diagrams illustrate a typical experimental workflow for handling **(S)-(Tetrahydrofuran-3-yl)methanol** and the logical hierarchy of safety controls.



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Caption: General laboratory workflow for handling hazardous chemicals.



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Caption: Hierarchy of controls for managing chemical hazards.

Disposal Considerations

Waste generated from the use of **(S)-(Tetrahydrofuran-3-yl)methanol** must be handled as hazardous waste.[8]

- **Collection:** Collect waste in a designated, properly labeled, and sealed container.

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2] Do not dispose of down the drain or into the environment.[2][3]

This guide is intended to provide a summary of the best practices for the safe handling of **(S)-(Tetrahydrofuran-3-yl)methanol**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and your institution's specific safety protocols. Always consult the SDS before working with any chemical.

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